

preparing stable SirReal2 stock solutions in DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SirReal2

Cat. No.: B1680979

[Get Quote](#)

SirReal2 in DMSO: Technical Support Center

This technical support center provides guidance for researchers, scientists, and drug development professionals on the preparation and handling of stable **SirReal2** stock solutions in DMSO.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing **SirReal2** stock solutions?

A1: The recommended solvent for preparing **SirReal2** stock solutions is high-quality, anhydrous Dimethyl Sulfoxide (DMSO). It is crucial to use fresh, moisture-free DMSO as its hygroscopic nature can significantly reduce the solubility of **SirReal2**.^[1]

Q2: What is the maximum concentration of **SirReal2** that can be dissolved in DMSO?

A2: The reported solubility of **SirReal2** in DMSO varies slightly across different suppliers, but it is generally high. Concentrations ranging from 31.25 mg/mL to 84 mg/mL have been reported.^{[1][2][3]} For optimal results, it is recommended to start with a lower concentration and gradually increase if needed.

Q3: How should I store my **SirReal2** stock solution in DMSO?

A3: To ensure stability, **SirReal2** stock solutions should be aliquoted into smaller volumes to avoid repeated freeze-thaw cycles.^[2] For short-term storage, -20°C is recommended for up to

one month.^[2] For long-term storage, -80°C is the preferred temperature, where the solution can be stable for six months to a year.^{[2][3]}

Q4: My **SirReal2** is not dissolving completely in DMSO. What should I do?

A4: If you encounter solubility issues, consider the following troubleshooting steps:

- Use fresh DMSO: DMSO readily absorbs moisture from the air, which can decrease the solubility of **SirReal2**.^[1] Use a fresh, unopened bottle or a properly stored anhydrous grade of DMSO.
- Gentle warming: Gently warm the solution to aid dissolution.
- Sonication: Sonication can also be used to help dissolve the compound.^{[2][3]}
- Check for precipitation: If precipitation occurs upon storage, gentle warming and sonication can be used to redissolve the compound before use.^[2]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation in stock solution upon storage	The solution may be supersaturated or has undergone a freeze-thaw cycle.	Gently warm the solution and use sonication to redissolve the precipitate. ^[2] Consider preparing a slightly lower concentration stock solution. Always aliquot the stock solution to minimize freeze-thaw cycles. ^[2]
Cloudiness or precipitation when diluting in aqueous media	SirReal2 is poorly soluble in aqueous solutions.	For cell-based assays, ensure the final DMSO concentration in the culture medium is low and non-toxic to the cells. For in vivo studies, specialized formulations using co-solvents like PEG300, Tween-80, or corn oil are necessary to maintain solubility. ^[1] ^[2]
Inconsistent experimental results	Degradation of SirReal2 due to improper storage or handling.	Ensure the stock solution is stored correctly at -80°C for long-term use and protected from light. ^[2] Avoid repeated freeze-thaw cycles by preparing single-use aliquots. ^[2]

Quantitative Data Summary

The following table summarizes the solubility of **SirReal2** in DMSO as reported by various suppliers.

Supplier	Molecular Weight (g/mol)	Maximum Concentration (mg/mL)	Maximum Concentration (mM)
Selleck Chemicals	420.55	84	199.73
Tocris Bioscience	420.55	42.05	100
MedchemExpress	420.55	31.25	74.31
TargetMol	420.55	55	130.78

Note: The actual solubility may vary depending on the specific batch of the compound and the purity of the DMSO used.

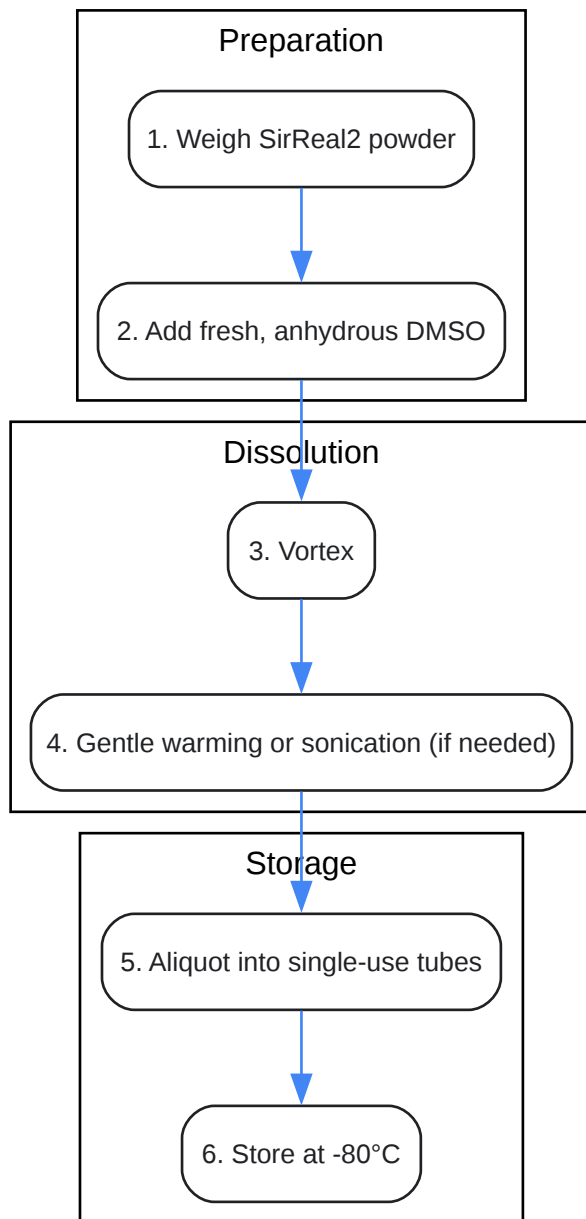
Experimental Protocols

Protocol for Preparing a 10 mM **SirReal2** Stock Solution in DMSO:

- Calculate the required mass: Based on the molecular weight of **SirReal2** (420.55 g/mol), calculate the mass needed for your desired volume of 10 mM stock solution. For 1 mL, you would need 4.2055 mg.
- Weigh the compound: Carefully weigh the calculated amount of **SirReal2** powder.
- Add DMSO: Add the desired volume of fresh, anhydrous DMSO to the powder.
- Dissolve: Vortex the solution and, if necessary, use gentle warming or sonication until the compound is fully dissolved.[\[2\]](#)[\[3\]](#)
- Aliquot and store: Dispense the stock solution into single-use aliquots and store at -80°C for long-term preservation.[\[2\]](#)

Visualizations

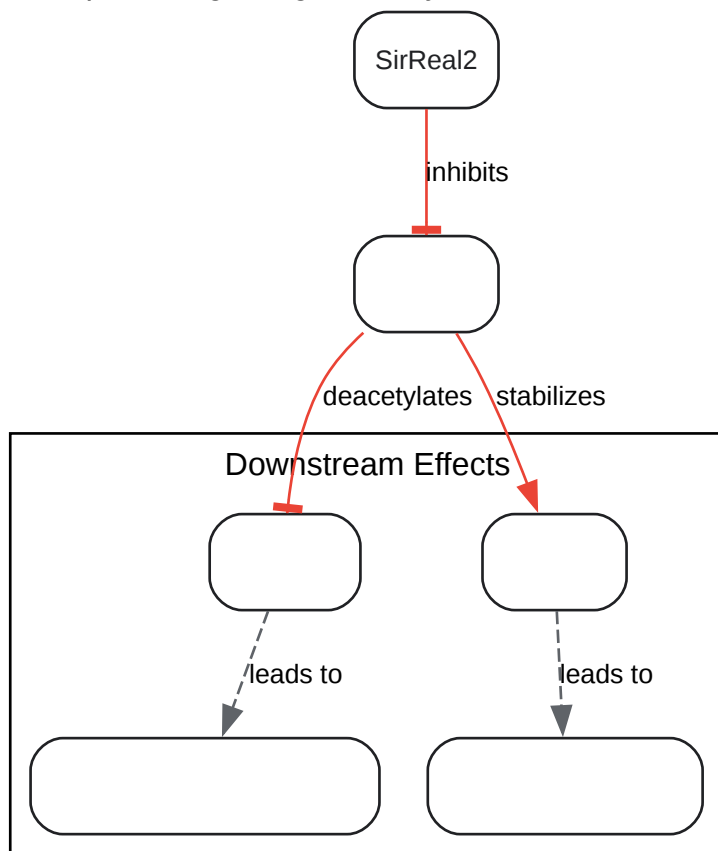
Experimental Workflow: Preparing SirReal2 Stock Solution



[Click to download full resolution via product page](#)

Caption: Workflow for preparing a stable **SirReal2** stock solution in DMSO.

Simplified Signaling Pathway of SirReal2 Action



[Click to download full resolution via product page](#)

Caption: **SirReal2** inhibits SIRT2, leading to downstream cellular effects.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. selleckchem.com [selleckchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. SirReal2 | Sirtuin | TargetMol [targetmol.com]

- To cite this document: BenchChem. [preparing stable SirReal2 stock solutions in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1680979#preparing-stable-sirreal2-stock-solutions-in-dmsol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com